Spectroscopic Characterization of Cyclobutyl 3-Methoxyphenyl Ketone: A Technical Guide

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Compound of Interest

Compound Name:	*Cyclobutyl 3-methoxyphenyl ketone*
CAS No.:	*898790-44-8*
Cat. No.:	*B1324721*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Cyclobutyl 3-methoxyphenyl ketone**, a molecule of interest in synthetic and medicinal chemistry. As experimental spectra for this specific compound are not readily available in public databases, this guide will leverage data from closely related analogs and foundational spectroscopic principles to predict and interpret its spectral characteristics. This approach not only offers a comprehensive understanding of the target molecule but also serves as a practical framework for researchers encountering novel compounds.

Introduction: The Structural Significance of an Aryl Cycloalkyl Ketone

Cyclobutyl 3-methoxyphenyl ketone incorporates three key structural motifs: a cyclobutyl ring, a ketone carbonyl group, and a meta-substituted methoxybenzene ring. Each of these features imparts distinct and predictable signatures in various spectroscopic analyses. Understanding these individual contributions is paramount to the holistic characterization of the molecule. The cyclobutyl group, a strained four-membered ring, influences the electronic environment of the adjacent carbonyl. The conjugated system of the methoxy-substituted

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aromatic ring further modulates the spectroscopic properties, particularly in NMR and IR spectroscopy.

This guide will deconstruct the expected ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, explaining the causal relationships between the molecular structure and the observed spectral patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy provides the most detailed insight into the carbon-hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Cyclobutyl 3-methoxyphenyl ketone** is anticipated to exhibit distinct signals corresponding to the aromatic, methoxy, and cyclobutyl protons. The chemical shifts are influenced by the electron-withdrawing nature of the ketone and the electron-donating effect of the methoxy group.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **Cyclobutyl 3-methoxyphenyl Ketone**

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Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale
Aromatic (H-2, H-4, H-5, H-6)	6.90 - 7.60	Multiplets	4H	The protons on the aromatic ring will appear as a series of multiplets due to complex spin-spin coupling. The exact positions will be influenced by the ortho, meta, and para relationships to the ketone and methoxy substituents.
Methine (Cyclobutyl, α to C=O)	3.50 - 4.00	Quintet	1H	This proton is significantly deshielded due to its proximity to the electron-withdrawing carbonyl group. It is expected to be split into a quintet by the four adjacent methylene protons of the cyclobutyl ring.
Methoxy (-OCH_3)	3.80	Singlet	3H	The three equivalent protons of the

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				methoxy group will appear as a sharp singlet, as there are no adjacent protons to cause splitting.
Methylene (Cyclobutyl, β to C=O)	2.00 - 2.50	Multiplet	4H	These four protons are in a similar chemical environment and will likely appear as a complex multiplet due to coupling with the methine and other methylene protons.
Methylene (Cyclobutyl, γ to C=O)	1.80 - 2.20	Multiplet	2H	These two protons are the furthest from the carbonyl group and will therefore be the most shielded of the cyclobutyl protons, appearing as a multiplet.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide a count of the unique carbon environments within the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Cyclobutyl 3-methoxyphenyl Ketone**

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Carbon	Predicted Chemical Shift (ppm)	Rationale
Carbonyl (C=O)	198 - 205	The carbonyl carbon of a ketone is highly deshielded and typically appears in this downfield region.[1][2]
Aromatic (C-1, C-3)	130 - 160	The quaternary carbons of the aromatic ring will have distinct chemical shifts. C-3, bonded to the electron-donating methoxy group, will be more shielded than C-1, bonded to the electron-withdrawing ketone.
Aromatic (C-2, C-4, C-5, C-6)	110 - 130	The protonated aromatic carbons will appear in this region. The specific shifts are influenced by their position relative to the substituents.
Methine (Cyclobutyl, α to C=O)	45 - 55	This carbon is deshielded by the adjacent carbonyl group.
Methoxy (-OCH_3)	55 - 60	The carbon of the methoxy group typically appears in this range.
Methylene (Cyclobutyl, β to C=O)	25 - 35	These carbons are in a typical aliphatic region.
Methylene (Cyclobutyl, γ to C=O)	15 - 25	This carbon is the most shielded of the cyclobutyl ring carbons.

Infrared (IR) Spectroscopy: Identifying Functional Groups

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IR spectroscopy is a powerful tool for the identification of key functional groups due to their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Frequencies for **Cyclobutyl 3-methoxyphenyl Ketone**

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Functional Group	Predicted Absorption Range (cm^{-1})	Intensity	Rationale
C=O Stretch (Ketone)	1680 - 1695	Strong, Sharp	The carbonyl stretch is one of the most intense and characteristic absorptions in an IR spectrum.[3] Conjugation with the aromatic ring lowers the frequency compared to a simple aliphatic ketone.[4][5][6]
C-H Stretch (Aromatic)	3000 - 3100	Medium to Weak	The C-H bonds of the aromatic ring vibrate at a higher frequency than aliphatic C-H bonds.[7][8]
C-H Stretch (Aliphatic)	2850 - 3000	Medium	The C-H bonds of the cyclobutyl and methoxy groups will appear in this region.[3]
C=C Stretch (Aromatic)	1580 - 1600, 1450 - 1500	Medium to Weak	The stretching of the carbon-carbon bonds within the aromatic ring gives rise to these characteristic absorptions.[7]
C-O Stretch (Aryl Ether)	1200 - 1275 (asymmetric), 1020 - 1075 (symmetric)	Strong	The C-O stretching vibrations of the methoxy group are

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	typically strong and can be diagnostic.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight of the compound and its fragmentation pattern upon ionization, which can aid in structure elucidation.

Predicted Mass Spectrum of **Cyclobutyl 3-methoxyphenyl Ketone** ($C_{12}H_{14}O_2$)

- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 190, corresponding to the molecular weight of the compound. Ketones generally show a moderately intense molecular ion peak.[1][9]
- Key Fragmentation Pathways:
  - α-Cleavage: Fragmentation of the bond between the carbonyl carbon and the cyclobutyl ring is a common pathway for ketones.[10][11] This would lead to two primary fragments:
    - An acylium ion at m/z = 135 ($[M - C_4H_7]^+$), corresponding to the 3-methoxybenzoyl cation. This is expected to be a prominent peak.
    - A cyclobutyl cation at m/z = 55 ($[C_4H_7]^+$).
  - McLafferty Rearrangement: While less common for cyclic ketones, a McLafferty-type rearrangement is theoretically possible if a gamma-hydrogen is accessible. However, in this rigid system, it is not a favored pathway.
  - Cleavage of the Aryl-Carbonyl Bond: Fragmentation can also occur on the other side of the carbonyl group, leading to a cyclobutylcarbonyl cation at m/z = 83 ($[C_4H_7CO]^+$).
  - Loss of the Methoxy Group: Loss of a methyl radical ($\bullet CH_3$) from the molecular ion would result in a peak at m/z = 175. Subsequent loss of carbon monoxide (CO) could lead to a peak at m/z = 147.

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Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data discussed.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **Cyclobutyl 3-methoxyphenyl ketone** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Set the spectral width to cover the expected range of chemical shifts (typically 0-12 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Integrate the peaks to determine the relative number of protons.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover the expected range (typically 0-220 ppm).
  - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C.

Infrared (IR) Spectroscopy

- Sample Preparation:
  - For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).

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- For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for both liquid and solid samples with minimal preparation.

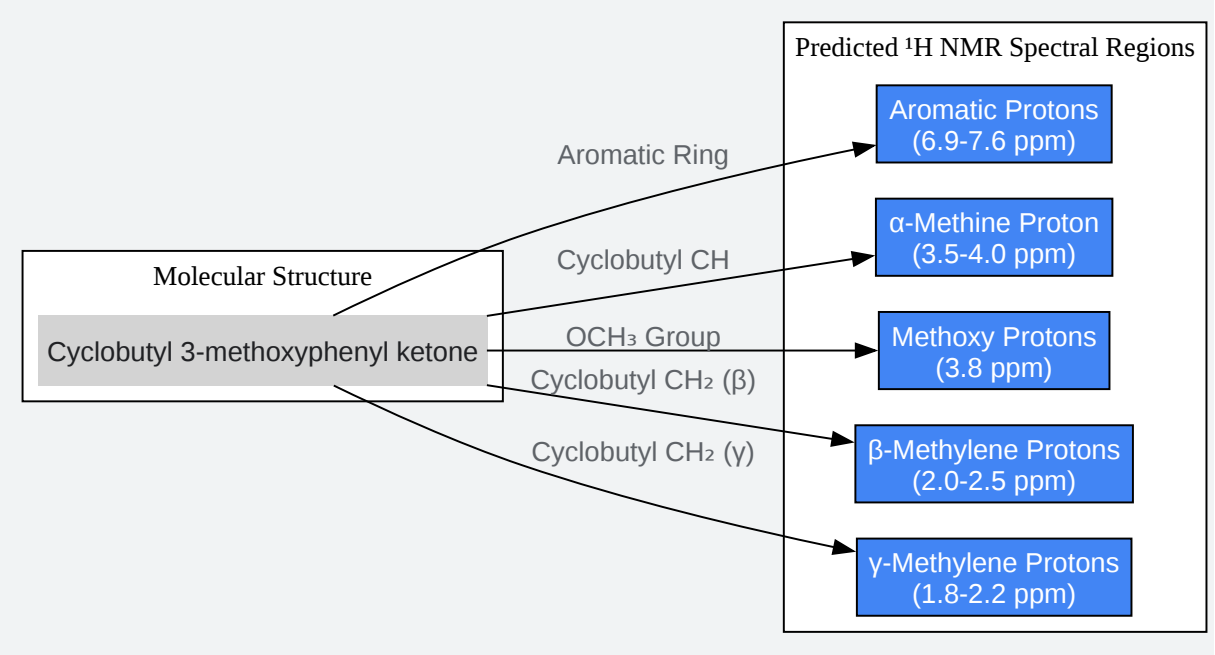
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
  - Record the sample spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
  - The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer via an appropriate ionization source. Common techniques include Electron Ionization (EI) or Electrospray Ionization (ESI).
- Instrumentation: A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or ion trap.
- Data Acquisition:
  - Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
  - The resulting spectrum will show the relative abundance of different ions as a function of their mass-to-charge ratio.

Visualization of Key Concepts

Predicted ^1H NMR Spectrum Overview



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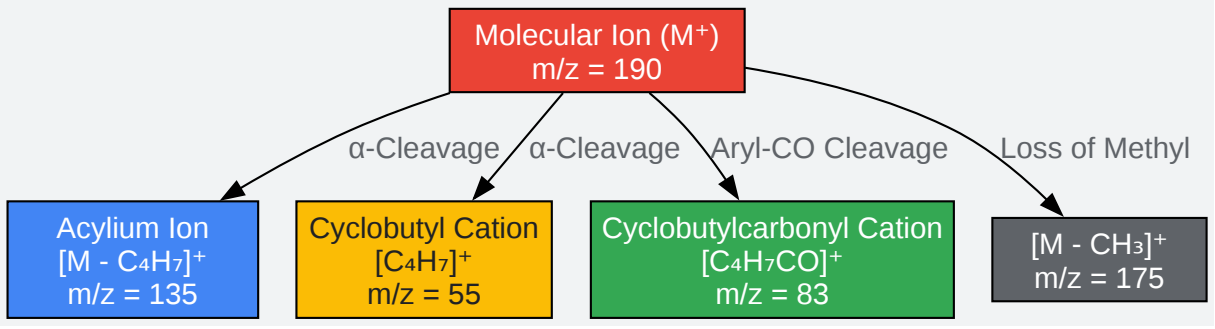
Caption: Relationship between structural motifs and predicted ¹H NMR regions.

Key Fragmentation Pathways in Mass Spectrometry



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Caption: Primary fragmentation pathways for **Cyclobutyl 3-methoxyphenyl ketone**.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic analysis of **Cyclobutyl 3-methoxyphenyl ketone**. By leveraging established principles of NMR, IR, and MS, and drawing comparisons with structurally similar molecules, a detailed and informative spectral profile has been constructed. This document serves as a valuable resource for researchers in the synthesis, identification, and characterization of novel organic compounds, providing a logical framework for spectroscopic interpretation in the absence of direct experimental data.

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